

# CAS number and molecular structure of Dipentaerythritol hexaacrylate.

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## Compound of Interest

Compound Name: Dipentaerythritol hexaacrylate

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## An In-depth Technical Guide to Dipentaerythritol Hexaacrylate (DPHA)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Dipentaerythritol hexaacrylate** (DPHA), a multifunctional acrylate monomer. It details its chemical identity, physicochemical properties, synthesis, and key applications relevant to scientific research and development.

### Chemical Identity and Molecular Structure

**Dipentaerythritol hexaacrylate**, commonly known as DPHA, is a high-functionality monomer recognized for its role as a premium crosslinking agent.<sup>[1]</sup> Its structure features six acrylate functional groups, which allows for the formation of densely crosslinked polymer networks upon polymerization.<sup>[1][2][3]</sup> This high crosslink density imparts exceptional hardness, chemical resistance, and thermal stability to the resulting materials.<sup>[1][2]</sup>

- CAS Number: 29570-58-9<sup>[2][4][5][6][7]</sup>
- Molecular Formula: C<sub>28</sub>H<sub>34</sub>O<sub>13</sub><sup>[2][6][7]</sup>
- IUPAC Name: [3-prop-2-enoyloxy-2-[[3-prop-2-enoyloxy-2,2-bis(prop-2-enoyloxymethyl)propoxy]methyl]-2-(prop-2-enoyloxymethyl)propyl] prop-2-enoate<sup>[2][8]</sup>

- Synonyms: DPHA, 2-[[3-(Acryloyloxy)-2,2-bis[(acryloyloxy)methyl]propoxy]methyl]-2-[(acryloyloxy)methyl]-1,3-propanediyl Diacrylate[4]

## Physicochemical and Quantitative Data

DPHA is typically a colorless to pale yellow viscous liquid.[3][9] It is insoluble in water but soluble in some organic solvents like ethanol and toluene.[9] A summary of its key quantitative properties is presented below.

Property	Value	Reference
Molecular Weight	578.56 g/mol	[7][9][10]
Density	~1.184 g/cm <sup>3</sup> (Predicted)	[3][9]
Boiling Point	640.7 ± 55.0 °C at 760 mmHg (Predicted)	[3][9]
Flash Point	266.2 °C	[3]
Polar Surface Area	167.03 Å <sup>2</sup>	[3]
Refractive Index	1.494	[3]

## Synthesis and Experimental Protocol

The primary method for synthesizing **Dipentaerythritol hexaacrylate** is through the esterification of dipentaerythritol with acrylic acid.[9][11] This reaction is typically conducted in the presence of an acid catalyst and a polymerization inhibitor to prevent premature polymerization of the acrylate groups.

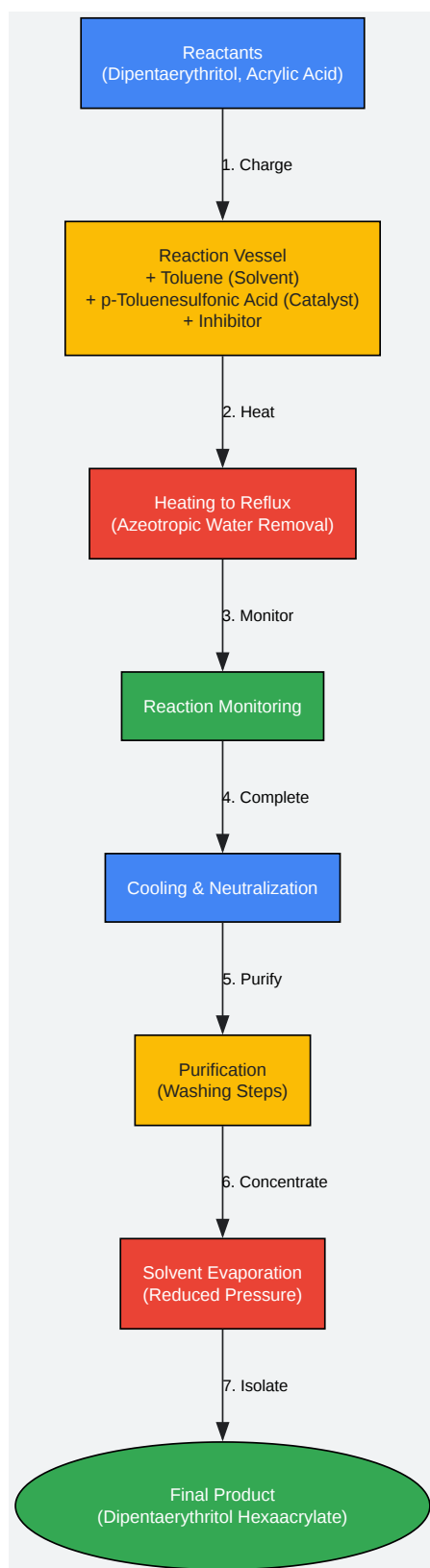
### Experimental Protocol: Esterification of Dipentaerythritol

A common laboratory-scale synthesis involves the following key steps:

- **Reactant Charging:** Dipentaerythritol and a molar excess of acrylic acid are charged into a reaction vessel equipped with a stirrer, thermometer, and a reflux condenser with a Dean-Stark trap.

- **Solvent and Catalyst Addition:** A solvent such as toluene is added to facilitate azeotropic removal of water, a byproduct of the esterification. An acid catalyst, like p-toluenesulfonic acid, is introduced.<sup>[9]</sup>
- **Inhibitor Addition:** A polymerization inhibitor is added to prevent the acrylic acid and the product from polymerizing at elevated temperatures.
- **Reaction:** The mixture is heated to reflux. The water produced during the reaction is continuously removed as an azeotrope with the solvent. The reaction progress is monitored until the theoretical amount of water is collected.
- **Purification:** After the reaction is complete, the mixture is cooled. The catalyst is neutralized, and the solution is washed to remove unreacted acid and other impurities. The solvent is then removed under reduced pressure to yield the final DPHA product.

One study identified optimal reaction conditions as using p-toluenesulfonic acid as a catalyst, toluene as the solvent, with a molar ratio of acid to alcohol of 7.2:1, reacting for 4 hours, which resulted in a yield of 71.4%.<sup>[9]</sup>



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Caption: General workflow for the synthesis of DPHA via esterification.

## Applications in Research and Development

DPHA's unique properties make it a valuable component in various advanced applications. Its high reactivity and ability to form dense, stable networks are particularly advantageous.[1][3]

- **UV/EB Curable Coatings and Inks:** DPHA is a key monomer in radiation-curable formulations. It provides exceptional surface hardness, scratch resistance, and chemical durability to coatings for wood, plastics, and metals.[1][2][12]
- **Adhesives:** It is used as a crosslinking agent to enhance the mechanical properties and bonding strength of structural and pressure-sensitive adhesives.[2][11]
- **3D Printing and Additive Manufacturing:** In photopolymer resins for 3D printing, DPHA's high functionality and rapid curing contribute to the creation of mechanically strong and dimensionally stable parts.[1]
- **Biomedical Applications:** Research has shown DPHA's utility in creating biocompatible polymer scaffolds for tissue engineering. These scaffolds have been demonstrated to support cell adhesion and proliferation, indicating potential for applications like bone tissue regeneration.[1]
- **Drug Development:** In the context of drug development, DPHA serves as a fully characterized reference standard for analytical method development and validation, particularly for API Acrylic Acid and its derivatives.[6] It is also used in the preparation of UV-curable emulsions for potential drug delivery systems.[8]

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